

Bentranil: A Technical Guide to Its Role in Agricultural Chemical Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bentranil*

Cat. No.: *B1668014*

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Abstract

Bentranil, a post-emergent herbicide, has been a subject of interest in agricultural chemical research due to its selective herbicidal activity. This technical guide provides an in-depth overview of **Bentranil**, focusing on its synthesis, mechanism of action, herbicidal activity, and toxicological profile. While extensive quantitative data on **Bentranil**'s specific herbicidal efficacy and toxicology are not readily available in publicly accessible literature, this guide synthesizes the existing knowledge to provide a valuable resource for researchers. This document also explores the enhanced activity of its derivative, fluorobentranil, and discusses the broader context of benzoxazinone herbicides. Detailed experimental protocols for its synthesis are provided, and logical workflows relevant to its study are visualized.

Introduction

Bentranil, chemically known as 2-phenyl-4H-3,1-benzoxazin-4-one, is a selective post-emergent herbicide.[1] It has demonstrated efficacy in controlling annual weeds in various cereal crops, maize, and rice.[1] Despite its excellent selectivity for important crops like potatoes and soybeans, **Bentranil** was never commercialized on a large scale due to the high doses required to effectively control broadleaf weeds.[1] Research into its derivatives, such as fluorobentranil, has shown significantly enhanced herbicidal activity.[1] Beyond its agricultural applications, **Bentranil** derivatives have also been investigated for their potential as highly

selective Cytochrome P450 inhibitors, indicating a possible role in cancer treatment research.
[1]

Synthesis and Chemical Properties

The synthesis of **Bentranil** can be achieved through the reaction of 2-iodobenzoic acid and benzonitrile.[1] A more detailed and modern synthetic protocol is provided below.

Chemical Properties

Property	Value	Reference
IUPAC Name	2-phenyl-4H-3,1-benzoxazin-4-one	[1]
Other Names	Linarotox; H-170	[1]
CAS Number	1022-46-4	[1]
Chemical Formula	C ₁₄ H ₉ NO ₂	[1]
Molar Mass	223.231 g·mol ⁻¹	[1]
Appearance	White to almost white solid	[1]
Melting Point	124 °C (255 °F; 397 K)	[1]
Boiling Point	192 °C (378 °F; 465 K)	[1]
Solubility in water	5.5 mg/L	[1]

Experimental Protocol: Synthesis of Bentranil

A general and efficient procedure for the synthesis of **Bentranil** involves the reaction of o-iodobenzoic acid with benzonitrile using an ionic liquid as a catalyst.

Materials:

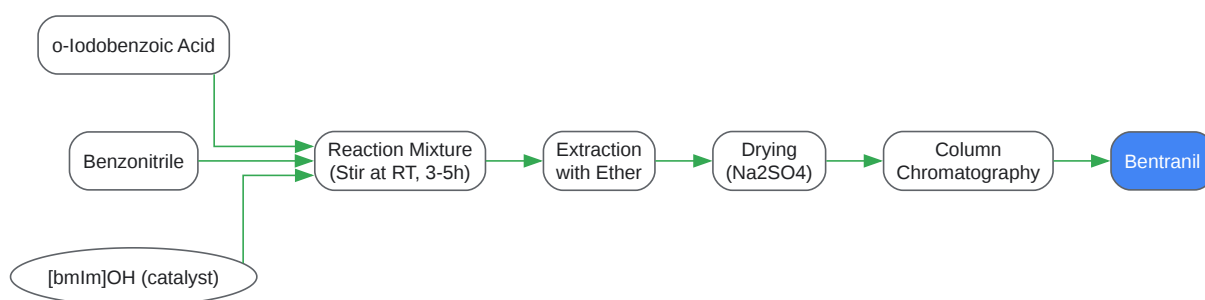
- o-iodobenzoic acid (2.0 mmol)
- Benzonitrile (2.0 mmol)

- 1-butyl-3-methylimidazolium hydroxide ([bmIm]OH) (35 mol%)
- Deionized water
- Diethyl ether
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:

- A mixture of benzonitrile (2.0 mmol), o-iodobenzoic acid (2.0 mmol), and [bmIm]OH (35 mol%) is stirred at room temperature for 3-5 hours.
- The completion of the reaction is monitored by Thin Layer Chromatography (TLC).
- Upon completion, 20 mL of water is added to the reaction mixture and stirred thoroughly.
- The product is extracted with diethyl ether (3 x 20 mL).
- The combined organic layers are dried over anhydrous Na₂SO₄.
- The crude product is then purified by column chromatography to obtain analytically pure **Bentranil**.

This method is noted for its green chemistry approach, utilizing an ionic liquid that can be recovered and reused.



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Caption: Synthesis workflow for **Bentranil**.

Mechanism of Action

The precise molecular mechanism of action for **Bentranil** as a herbicide is not extensively detailed in the available literature. However, it belongs to the benzoxazinone class of herbicides. Herbicides in this class are known to act through various mechanisms, including the inhibition of lipid biosynthesis. It is important to note that the specific target enzyme for **Bentranil** has not been definitively identified.

The fluorine-substituted derivative, fluorobentranil, exhibits significantly higher herbicidal activity. This is attributed to the high electronegativity of the fluorine atom, which is thought to strengthen the binding of the molecule to its target enzyme.[1]

Herbicidal Activity

Bentranil is a post-emergent herbicide effective against annual weeds.[1] It displays good selectivity for several important crops, including cereals, maize, and rice.[1]

Fluorobentranil

The introduction of a fluorine atom to the **Bentranil** structure, creating fluorobentranil, has been shown to dramatically increase its herbicidal efficacy. The 5-fluoro derivative, in particular, demonstrated triple the herbicidal activity of the parent compound.[1] This derivative shows good broad-leaf activity and maintains selectivity in rice, cereals, and maize.

Note on Quantitative Data: Despite extensive searches, specific IC50 values for the herbicidal activity of **Bentranil** and its derivatives against various weed species are not available in the public domain. Such data is crucial for a comprehensive understanding of its efficacy and for comparative analysis.

Toxicology

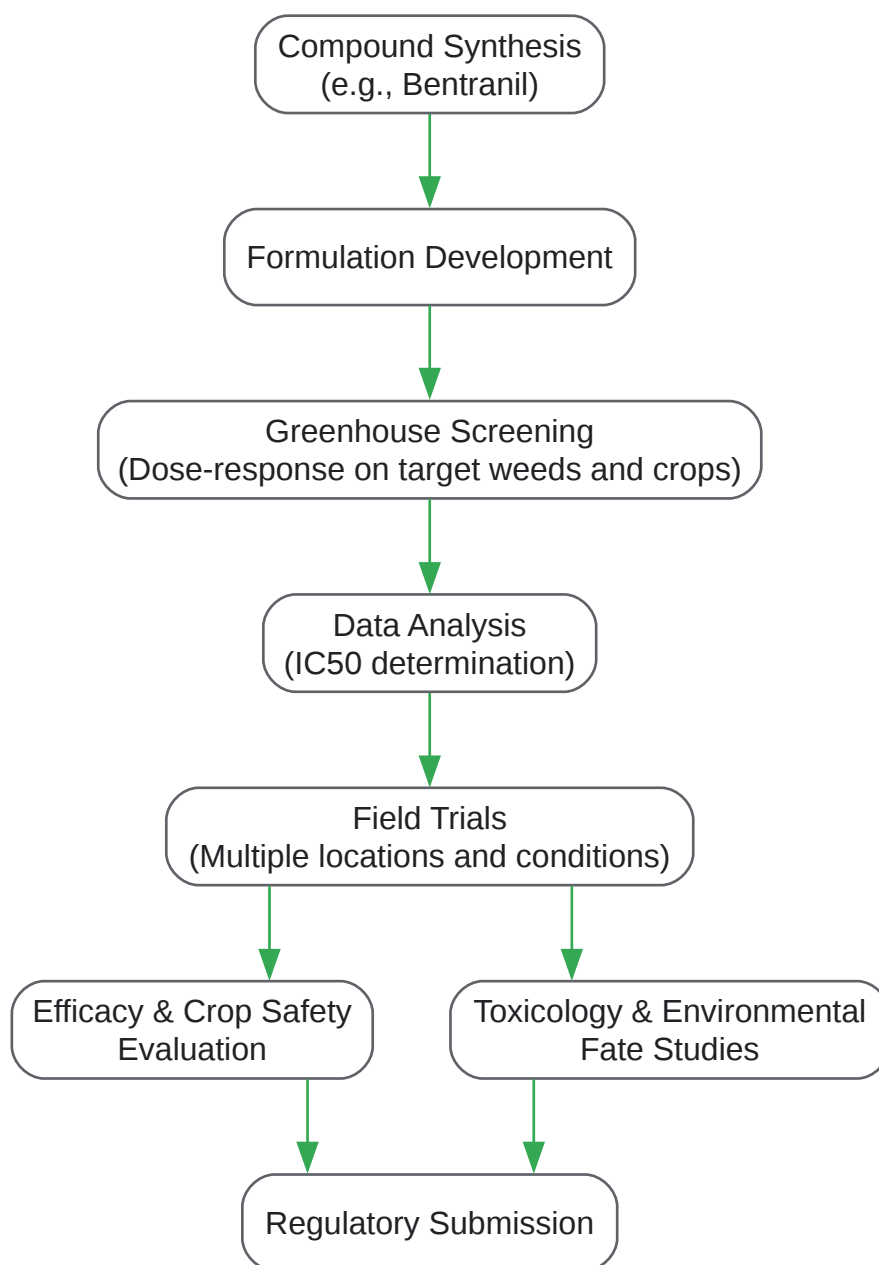
Detailed toxicological data, such as LD50 values for **Bentranil**, are not readily available in the reviewed literature. However, data for a related benzoxazinone compound can provide some context for the general toxicity of this chemical class.

Compound	CAS Number	Test Type	Route of Exposure	Species	Dose	Reference
6-chloro-4-(2,3-dihydroxypropyl)-2-ethyl-2H-1,4-benzoxazin-3(4H)-one	52042-25-8	LD50	Oral	Rodent - mouse	>1700 mg/kg	[2]

Disclaimer: This data is for a related compound and should not be directly extrapolated to **Bentranil**. It is presented here to give a general indication of the toxicity of the benzoxazinone chemical family.

General Experimental Workflow for Herbicide Efficacy Testing

The following diagram illustrates a general workflow for evaluating the efficacy of a new herbicidal compound like **Bentranil**. This is a representative workflow and does not correspond to a specific experiment cited in this guide.



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Caption: General workflow for herbicide evaluation.

Conclusion

Bentranil represents an interesting case in agricultural chemical research. While its initial promise as a selective herbicide was hampered by the need for high application rates, research into its derivatives like fluorobentranil highlights the potential for significant improvements in efficacy through chemical modification. The lack of publicly available, detailed

quantitative data on its herbicidal activity and toxicology underscores the challenges in assessing the full potential of such compounds. Further research to elucidate its precise mechanism of action and to conduct comprehensive efficacy and safety studies would be necessary to fully understand the role **Bentranil** and its derivatives could play in modern agriculture and potentially in other fields such as medicine. This guide provides a foundational understanding for researchers interested in exploring this class of compounds.

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References

- 1. Bentranil - Wikipedia [en.wikipedia.org]
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Email: info@benchchem.com